Chromium;titanium

• CAS No.: 106712-51-0

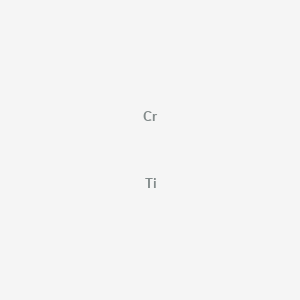

• Molecular Formula: CrTi
• Molecular Weight: 99.863 g/mol
• IUPAC Name: chromium;titanium
• InChI: InChI=1S/Cr.Ti
• InChI Key: UMUXBDSQTCDPJZ-UHFFFAOYSA-N
• Canonical SMILES: [Ti].[Cr]

Description

Titanium is renowned for its high strength-to-weight ratio, exceptional corrosion resistance, and biocompatibility. It is widely used in aerospace, biomedical implants (e.g., orthopedic and dental devices), and industrial applications due to its ability to form stable oxides like titanium dioxide (TiO₂), which also exhibits photocatalytic properties . Titanium alloys, such as Ti-6Al-4V (α+β-type) and β-type alloys (e.g., Ti-42Nb), are tailored for specific mechanical and biomedical requirements .

Chromium is valued for its hardness, wear resistance, and ability to form protective oxide layers (e.g., Cr₂O₃). It is primarily used in stainless steels, cobalt-chromium (Co-Cr) alloys, and electroplating. Chromium compounds, such as hexavalent chromium (Cr(VI)) and trivalent chromium (Cr(III)), have significant environmental and industrial roles, though Cr(VI) is toxic and regulated .

Preparation Methods

Vanadium-Chromium-Titanium Alloy Synthesis and Analysis

Vanadium-chromium-titanium (V-Cr-Ti) ternary alloys serve as critical structural materials in nuclear fusion reactors due to their radiation resistance and mechanical stability. Two sample preparation methods dominate industrial practice:

Solution Technique

• Dissolve alloy samples in HNO₃/HF (3:1 v/v) at 70°C
• Add 1000 mg/L iron internal standard
• Analyze via wavelength-dispersive X-ray fluorescence (WD-XRF) using synthetic standards

Borate Fusion Technique

• Dissolve sample in HNO₃/HF in Pt-Au crucible
• Evaporate to dryness, fuse with Li₂B₄O₇/LiBO₂ flux (12:1 ratio) at 1050°C
• Cast into glass disks for XRF analysis

Comparative performance data:

Method	Cr Detection Range	Ti Detection Range	RSD	Analysis Time
Solution	3-10%	3-10%	0.8%	45 min
Borate Fusion	3-10%	3-10%	0.5%	90 min

The fusion method eliminates particle size effects but requires specialized equipment.

Electrochemical Deposition of Chromium onto Titanium Substrates

Etching and Plating Protocol Development

A patented three-step process achieves adherent chromium coatings on titanium alloys:

Stage 1: Surface Etching

• Etchant: 245 g/L NaHSO₄ + 50 g/L KF + 60 g/L HF (48%)
• Temperature: 200°F (93°C)
• Duration: 20 minutes

Stage 2: Intermediate Stripping

• 50% HCl immersion for 60 seconds

Stage 3: Electroplating

• Bath: CrO₃ 250 g/L + H₂SO₄ 2.5 g/L
• Current density: 30–50 A/dm²
• Temperature: 55–60°C

The dual etching-stripping sequence removes passivating oxide layers while generating a titanium fluoride complex (TiF₆²⁻) that promotes coating adhesion.

Synthesis of Titanium-Chromium Organometallic Complexes

Bimetallic Carbene Complexes

Reaction of Cp₂TiCl₂ (Cp = cyclopentadienyl) with chromium carbonyl derivatives yields heterobimetallic species:

• Cp₂TiCl₂ + Na[Cr(CO)₅C(O)CH₃] → Cp₂Ti(Cl)O(CH₃)CCr(CO)₅ (Yield: 68%)
• Cp₂Ti(CH₃) + CpCr(CO)₃H → Cp₂Ti(CH₃)(μ-OC)Cr(CO)₂Cp (Yield: 72%)

Key structural features:

Complex	Ti-Cr Distance (Å)	CO Stretching (cm⁻¹)
Cp₂Ti(Cl)O(CH₃)CCr(CO)₅	3.12	1985, 1902
Cp*₂Ti(CH₃)(μ-OC)Cr(CO)₂Cp	2.98	2014, 1948

These complexes exhibit unique metal-metal interactions that enhance catalytic activity in olefin polymerization.

Fabrication of Titanium-Chromium Composite Materials

Titanium-Chitosan Hexavalent Chromium Adsorbents

A crosslinked Ti-chitosan (Ti-CTS) composite removes Cr(VI) via coupled adsorption-reduction mechanisms:

Synthesis Steps

• Dissolve chitosan in 2% acetic acid
• Add TiCl₄ solution (1:3 molar ratio) under N₂
• Crosslink with 0.5% glutaraldehyde (24 h, 25°C)

Performance Metrics

• Maximum adsorption capacity: 171 mg/g at pH 3
• Cr(VI) → Cr(III) reduction efficiency: 89%
• Regeneration stability: 92% capacity retention after 5 cycles

XPS analysis confirms Cr(III) binding to composite amine groups post-reduction.

Chemical Reactions Analysis

Types of Reactions

Chromium-titanium compounds undergo various chemical reactions, including oxidation, reduction, and substitution reactions. These reactions are influenced by the oxidation states of chromium and titanium, as well as the reaction conditions.

Common Reagents and Conditions

Oxidation: Chromium-titanium compounds can be oxidized using oxygen or other oxidizing agents at elevated temperatures. For example, heating in the presence of air can lead to the formation of oxides.

Reduction: Reduction reactions often involve the use of hydrogen or carbon monoxide as reducing agents. These reactions are typically carried out at high temperatures to ensure complete reduction.

Substitution: Substitution reactions involve the replacement of one ligand or atom in the compound with another. These reactions can be carried out using various reagents, such as halides or organometallic compounds.

Major Products Formed

The major products formed from these reactions depend on the specific conditions and reagents used. For example, oxidation reactions may produce chromium and titanium oxides, while reduction reactions can yield pure metals or alloys.

Scientific Research Applications

Chromium titanium alloys combine the properties of chromium and titanium, offering a unique blend of strength, low weight, and resistance to wear and corrosion, making them suitable for a variety of applications .

Properties of Chromium Titanium Alloys

• High Strength-to-Weight Ratio Titanium is known for its high strength-to-weight ratio, which allows parts to be designed with the same strength as steel but with lower weight, or the same weight as aluminum but with twice the strength .
• Corrosion Resistance Titanium offers excellent corrosion resistance .
• High-Temperature Resistance Titanium is known for its high-temperature resistance .
• Low Thermal Expansion Titanium has a low thermal expansion .
• Wear Resistance Applying a chromium coating to titanium can improve its wear resistance and lower its friction .

Applications

Chromium titanium alloys are utilized across various industries due to their versatile properties .

• Aerospace and Military: Titanium alloys are suitable for applications requiring high strength and low weight, which are crucial in aerospace and military applications .
• Tribological Applications: While titanium alone performs poorly in tribological applications due to its high coefficient of friction and chemical reactivity, the addition of a chromium layer enhances its wear resistance, making it suitable for rolling, sliding, and wear applications .
• Industrial Applications: Chromium-plated titanium parts are used in hydraulic systems, engines, and satellites .
• Medical Implants: Cobalt-chromium alloys have shown superior antibacterial effects compared to titanium alloys, which is beneficial in reducing the risk of infection in spinal instrumentation and surgical site infections .
• Other Applications: Chromium titanium alloys are also used in bearing assemblies, ballast, casting, step soldering, and radiation shielding . They are also utilized in magnetic storage devices and sensors .

Enhancing Titanium Performance with Chromium Plating

Titanium's inherent issues of seizing, galling, and fretting wear can be mitigated by surface treatments and coatings .

• Hard Chrome Plating: U.S. Chrome has developed a proprietary hard chrome plating process that allows chromium to be directly deposited onto titanium, combining the high strength and low weight of titanium with the high wear resistance and low friction of hard chrome .
• Challenges in Plating: A challenge in plating titanium is its tendency to form an oxide surface layer when it comes into contact with oxygen during the electroplating process, which prevents proper bonding. U.S. Chrome's process overcomes this by enabling a thin, protective layer of chromium to protect against wear and friction .

Anti-bacterial Properties in Medical Applications

Mechanism of Action

The mechanism of action of chromium-titanium compounds involves their interaction with molecular targets and pathways within a given system. For example, in catalytic applications, the compounds facilitate chemical reactions by providing active sites for reactants to interact. In biological systems, the compounds may interact with cellular components, influencing processes such as cell adhesion and proliferation.

Comparison with Similar Compounds

Mechanical Properties

Young’s Modulus and Stress Shielding

• Titanium Alloys : β-type titanium alloys (e.g., Ti-42Nb) exhibit a Young’s modulus of ~60–80 GPa, closer to cortical bone (~10–30 GPa), reducing stress shielding in implants. In contrast, Co-Cr alloys have a higher modulus (~200–230 GPa), increasing fracture risks .
• Shear Bond Strength : Titanium-ceramic systems show higher mean bond strength (clinically acceptable at ~30–40 MPa) compared to Co-Cr-ceramic, though statistical significance is absent (P = 0.163) .

Table 1: Mechanical Properties Comparison

Material	Young’s Modulus (GPa)	Shear Bond Strength (MPa)	Source
β-Titanium Alloy	60–80	30–40
Co-Cr Alloy	200–230	25–35

Dental Implants and Clasps

• Fit and Cohesion: 3D-printed titanium clasps exhibit the smallest gap (~0.06 mm), outperforming Co-Cr in precision.
• Biocompatibility : Titanium’s inert oxide layer minimizes adverse reactions, whereas Co-Cr alloys may release ions (e.g., Co, Cr) in corrosive environments .

Orthopedic Rods
Titanium rods offer flexibility, reducing stress concentration in spinal surgeries, while Co-Cr rods provide higher rigidity for load-bearing applications .

Corrosion Resistance

• Fluoridated Environments : Nickel-chromium alloys form a passivating Cr₂O₃ layer, resisting fluoride-induced corrosion. Titanium, though generally corrosion-resistant, shows susceptibility in acidic/neutral sodium fluoride media .
• Oxide Stability : TiO₂ and Cr₂O₃ both provide corrosion resistance, but TiO₂’s photocatalytic activity under UV enables self-cleaning and antimicrobial properties .

Table 2: Corrosion Resistance in Fluoridated Media

Material	Corrosion Resistance	Mechanism	Source
Titanium	Moderate	Passive TiO₂ layer
Ni-Cr Alloy	High	Cr₂O₃ passivation

Industrial Catalysts

Ethylene Polymerization
Chromium-titanium/silica catalysts exhibit faster initiation and higher polymerization rates than chromium-only catalysts. They produce polyethylene with a broader molecular weight distribution and higher melt index, advantageous for specific industrial grades .

Table 3: Catalyst Performance Comparison

Catalyst Type	Polymerization Rate	Melt Index of PE	Source
Cr-Ti/Silica	High	High
Cr/Silica	Low	Low

Additive Manufacturing (AM)

• Titanium : AM enables patient-specific implants with complex geometries. β-titanium alloys are preferred for their low modulus and biocompatibility .
• Co-Cr: Limited by higher thermal stress and post-processing requirements, but used in high-wear applications like dental prostheses .

Key Trade-offs :

• Titanium : Lower Young’s modulus vs. higher cost.
• Chromium: Superior wear resistance vs.

Q & A

Q. How to design experiments validating chromium-titanium biocompatibility without animal testing?

• Methodological Answer : Utilize ISO 10993-compliant in vitro assays (e.g., osteoblast adhesion tests on Ti-Cr-Ni substrates) . Combine electrochemical impedance spectroscopy (EIS) with protein adsorption studies (QCM-D) to simulate physiological corrosion . For predictive toxicity, apply QSAR models trained on existing metallomics datasets .

Q. What advanced characterization techniques differentiate surface oxide layers in chromium-titanium composites?

• Methodological Answer : Employ synchrotron-based XANES to map Cr³⁺/Cr⁶⁺ ratios in oxide scales . Pair with cross-sectional FIB-TEM to resolve layer crystallography (e.g., chromia vs. spinel structures) . For dynamic analysis, use environmental TEM under controlled O₂ atmospheres .

Q. How to mitigate interdiffusion in multilayer chromium-titanium coatings?

• Methodological Answer : Introduce diffusion barriers (e.g., Al₂O₃ interlayers) via ALD and evaluate effectiveness using ToF-SIMS . Optimize deposition parameters (e.g., bias voltage in magnetron sputtering) to minimize interfacial defects . Validate with accelerated aging tests (thermal cycling) and failure mode analysis (Weibull statistics) .
